

2-(Pyridin-2-yl)propan-2-ol molecular weight and formula

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Compound of Interest

Compound Name: 2-(Pyridin-2-yl)propan-2-ol

Cat. No.: B184015

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An In-depth Technical Guide to 2-(Pyridin-2-yl)propan-2-ol

This guide provides a comprehensive overview of the chemical and physical properties of **2-(Pyridin-2-yl)propan-2-ol**, a compound of interest for researchers, scientists, and professionals in drug development.

Chemical Identity and Properties

2-(Pyridin-2-yl)propan-2-ol, also known as 2-(2-pyridinyl)-2-propanol, is a solid organic compound. Its chemical structure consists of a pyridine ring substituted at the second position with a propan-2-ol group.

Quantitative Data Summary

The key quantitative properties of **2-(Pyridin-2-yl)propan-2-ol** are summarized in the table below for easy reference and comparison.

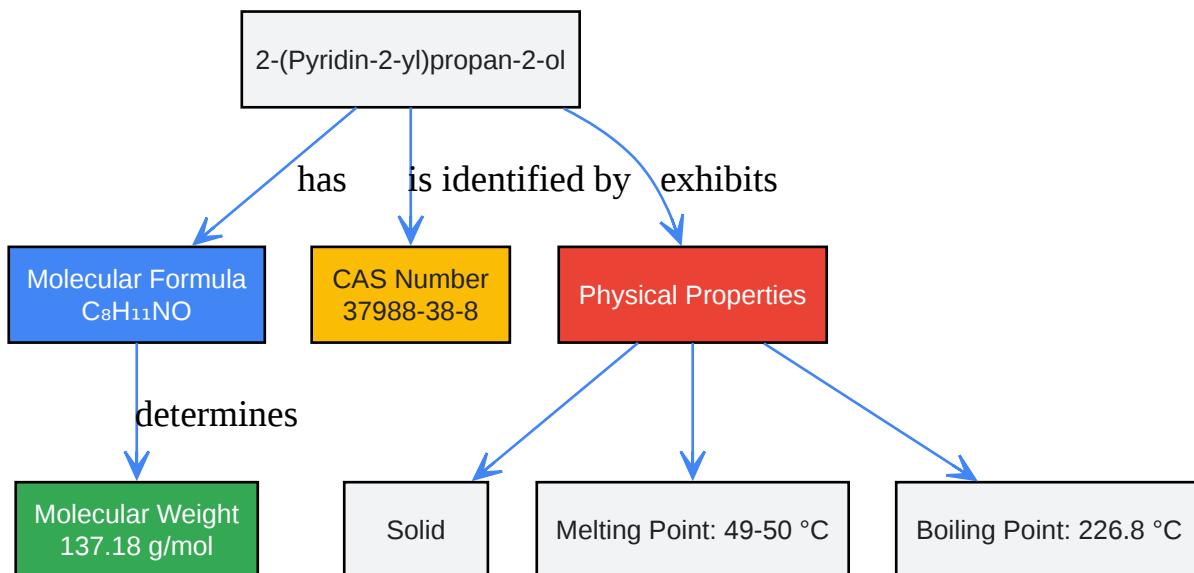
Property	Value	Source
Molecular Formula	C ₈ H ₁₁ NO	[1] [2] [3] [4]
Molecular Weight	137.18 g/mol	[1] [3] [4]
Alternate Molecular Weight	137.1790 g/mol	[2]
CAS Number	37988-38-8	[1] [2] [4]
Purity	≥95% - 98%	[2] [4]
Melting Point	49-50 °C	
Boiling Point	226.8 °C at 760 mmHg	
Physical Form	Solid	[2]

Experimental Protocols

Detailed experimental methodologies for determining the properties listed above are typically found in standard analytical chemistry protocols. These may include techniques such as mass spectrometry for molecular weight determination, nuclear magnetic resonance (NMR) spectroscopy for structural elucidation, and differential scanning calorimetry (DSC) for melting point analysis. For specific experimental details, researchers should consult peer-reviewed analytical chemistry literature.

Logical Relationship of Chemical Data

The following diagram illustrates the relationship between the fundamental properties of **2-(Pyridin-2-yl)propan-2-ol**.



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Caption: Core properties of **2-(Pyridin-2-yl)propan-2-ol**.

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